

Available Quantitative Data on MGL-IN-1

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Mgl-IN-1

Cat. No.: S11181089

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The table below summarizes the key in vitro data for **MGL-IN-1** from the search results. Please note that the information is not exhaustive.

Parameter	Value / Result	Experimental Context
Target	Monoacylglycerol Lipase (MGL) [1]	-
Mechanism	Irreversible inhibitor [1]	-
IC ₅₀ (MGL)	Not explicitly quantified [1]	Described as a "potent" inhibitor.
Selectivity (FAAH)	IC ₅₀ = 2880 nM [1]	Tested against human Fatty Acid Amide Hydrolase (FAAH).
Selectivity (CB1)	IC ₅₀ > 10 µM [1]	Tested on human recombinant CB1 receptor.
Selectivity (CB2)	IC ₅₀ > 10 µM [1]	Tested on human recombinant CB2 receptor.
Cellular Effect	Alleviates symptoms in MS and inflammatory pain models [1]	In vivo model outcomes.
Physicochemical Properties	High membrane permeability and brain penetrant [1]	-

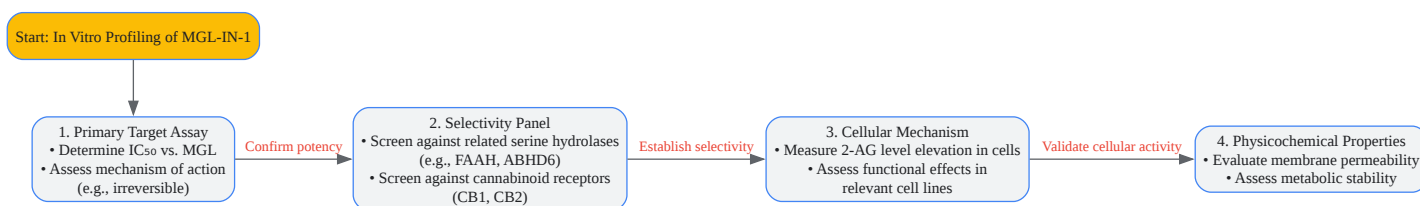
Limitations and Knowledge Gaps

The available data has several significant limitations for drafting detailed application notes:

- **Lack of Detailed Protocols:** The search results do not contain the specific methodologies for key in vitro experiments, such as the assay conditions for determining MGL inhibition potency (e.g., substrate used, incubation time) or the procedures for selectivity screening [1].
- **Incomplete Potency Data:** While **MGL-IN-1** is described as "potent," a specific IC₅₀ or Ki value for its primary target, MGL, is not provided in the results [1]. The data confirms activity but not its precise potency.
- **Clarification on "MGL":** It is crucial to distinguish that **MGL-IN-1** inhibits the enzyme **Monoacylglycerol Lipase (MGLL)** [2] [1]. Many of the other search results discuss a completely different receptor called **Macrophage Galactose-type Lectin (MGL/CLEC10A)** [3] [4] [5], which is involved in immunology and infection biology. These are distinct entities.

Proposed Experimental Workflow

To establish comprehensive in vitro application notes for a compound like **MGL-IN-1**, the following workflow is standard in the field, though specific details from the search results are absent.



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Suggestions for Further Research

To obtain the detailed experimental protocols and data you need, I suggest you:

- **Consult the Primary Literature:** The most detailed methodologies will be in the original research paper. The source for the **MGL-IN-1** data is reference [PMID: 26888301], which you can look up directly.
- **Refine Your Search:** Use specific terms like "**MGL-IN-1** synthesis," "**MGL-IN-1** assay protocol," or "**MGL-IN-1** ADME" in scientific databases such as PubMed or Google Scholar.
- **Contact Suppliers:** Companies that sell research chemicals like MedChemExpress (cited in the results) sometimes provide more detailed technical data sheets upon request.

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References

1. MGL-IN-1 | MAGL Inhibitor [medchemexpress.com]
2. Monoacylglycerol lipase - Wikipedia [en.wikipedia.org]
3. MGL1 Receptor Plays a Key Role in the Control of T. cruzi ... [pmc.ncbi.nlm.nih.gov]
4. Macrophage galactose-type lectin-1 (MGL1) deficiency is ... [pmc.ncbi.nlm.nih.gov]
5. The Macrophage Galactose-Type Lectin-1 (MGL1) ... [pmc.ncbi.nlm.nih.gov]

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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Web: www.smolecule.com